

# Application Notes and Protocols: Barium Monoxide as a Catalyst for Ethoxylation

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## Compound of Interest

Compound Name: *Barium monoxide*

Cat. No.: *B8528367*

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## Introduction

Ethoxylation is a crucial chemical process for the synthesis of non-ionic surfactants, which are widely used in the pharmaceutical, cosmetic, and chemical industries. The reaction involves the addition of ethylene oxide to a substrate, typically a fatty alcohol, to produce a range of alcohol ethoxylates. The properties of the resulting surfactant are highly dependent on the distribution of the polyethylene glycol ether chains. **Barium monoxide** (BaO) has emerged as a highly effective catalyst for this process, offering significant advantages over traditional catalysts like sodium hydroxide or potassium hydroxide. Notably, **barium monoxide** catalysis leads to a narrower distribution of ethoxymers and a lower content of unreacted alcohol and undesirable by-products such as polyethylene glycols (PEGs).<sup>[1]</sup> These characteristics are highly desirable for producing surfactants with specific and consistent performance attributes.

This document provides detailed application notes and experimental protocols for the use of **barium monoxide** as a catalyst in the ethoxylation of fatty alcohols, with a focus on C12-C14 alcohols, which are common precursors for surfactants used in various formulations.

## Data Presentation

The use of barium-based catalysts is known to produce a narrower molecular weight distribution of ethoxylated oligomers compared to conventional potassium-based catalysts. While specific comparative data for **barium monoxide** under varying conditions is not readily

available in a single comprehensive study, the following table illustrates the expected influence of different basic catalysts on the ethoxylation of C12-C14 primary alcohols. This data, adapted from a study on various catalytic systems, highlights the typical parameters that are critical to evaluate when assessing catalyst performance.[\[2\]](#)[\[3\]](#)

Table 1: Illustrative Performance of Various Basic Catalysts in the Ethoxylation of C12-C14 Alcohols

Catalyst	Average EO Addition Number	Poly(ethylene glycol) (PEG) Content (% w/w)	Residual Fatty Alcohol (% w/w)
Barium Monoxide (Expected)	~3.0	Low	Low
KOH	2.8	3.7	10.2
NaOH	2.9	4.1	12.5
CH3OK	2.8	3.7	10.2
CH3ONa	2.9	4.2	12.3

Note: The values for KOH, NaOH, CH3OK, and CH3ONa are derived from a study on the ethoxylation of C12-C14 primary alcohols.[\[2\]](#)[\[3\]](#) The expected performance of **Barium Monoxide** is based on qualitative descriptions in patents and scientific literature that indicate a superior, narrower product distribution with fewer by-products.[\[1\]](#)

## Experimental Protocols

The following protocols provide a detailed methodology for the ethoxylation of a C12-C14 fatty alcohol using **barium monoxide** as a catalyst in a laboratory setting.

### Catalyst Preparation (Co-precipitation Method)

While commercially available high-purity barium oxide can be used directly, a freshly prepared catalyst can exhibit higher activity.

Materials:

- Barium nitrate ( $\text{Ba}(\text{NO}_3)_2$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Deionized water
- Calcination furnace

#### Procedure:

- Prepare a 0.5 M solution of barium nitrate in deionized water.
- Prepare a 1 M solution of sodium hydroxide in deionized water.
- Slowly add the sodium hydroxide solution to the barium nitrate solution with constant stirring at room temperature.
- Continue stirring the resulting white precipitate for 2 hours.
- Allow the precipitate to settle for at least 8 hours.
- Filter the precipitate and wash it thoroughly with deionized water to remove any impurities.
- Dry the precipitate in an oven at  $80^\circ\text{C}$ .
- Calcine the dried powder in a furnace at  $500^\circ\text{C}$  for 2 hours to obtain barium oxide nanoparticles.

## Ethoxylation Reaction in a Stirred Autoclave Reactor

#### Materials and Equipment:

- High-pressure stirred autoclave reactor (e.g., Parr reactor) equipped with a gas inlet, liquid charging line, pressure gauge, thermocouple, and cooling coil.
- C12-C14 fatty alcohol (e.g., dodecanol)
- **Barium monoxide** catalyst

- Ethylene oxide (lecture bottle or cylinder)
- Nitrogen gas (high purity)

Procedure:

- Reactor Preparation: Ensure the autoclave is clean, dry, and leak-tested.
- Charging the Reactor:
  - Charge the reactor with the C12-C14 fatty alcohol.
  - Add the **barium monoxide** catalyst. A typical catalyst loading is 0.1% to 0.5% by weight of the alcohol.[\[1\]](#)
- Inerting the System:
  - Seal the reactor.
  - Purge the reactor with high-purity nitrogen three times to remove any air and moisture.
- Heating and Dehydration:
  - Heat the reactor contents to 100-120°C under a slow nitrogen purge for at least one hour to remove any residual water from the alcohol and catalyst.
- Reaction Initiation:
  - Increase the temperature to the desired reaction temperature, typically between 150°C and 200°C.[\[1\]](#)
  - Once the temperature is stable, begin the controlled addition of ethylene oxide. The pressure should be maintained, for example, at 50 psig.[\[1\]](#)
  - The addition of ethylene oxide is highly exothermic; maintain the reaction temperature by using the cooling coil.
- Reaction Monitoring:

- Monitor the pressure in the reactor. A drop in pressure indicates the consumption of ethylene oxide.
- Continue adding ethylene oxide until the desired amount has been added to achieve the target degree of ethoxylation.
- Reaction Completion and Cooldown:
  - Once the addition of ethylene oxide is complete, maintain the reaction temperature for a "digestion" period (e.g., 30-60 minutes) to ensure complete reaction of the remaining ethylene oxide.
  - Cool the reactor to below 50°C.
- Product Recovery:
  - Vent any unreacted ethylene oxide safely.
  - Purge the reactor with nitrogen.
  - Discharge the liquid product from the reactor.
  - If necessary, the catalyst can be removed by filtration.

## Product Analysis

a) Determination of Hydroxyl Value (Titration Method): The hydroxyl value is a measure of the concentration of hydroxyl groups in the product and can be used to calculate the average degree of ethoxylation.

Procedure:

- Accurately weigh a sample of the ethoxylated product into a flask.
- Add a known excess of a phthalic anhydride-pyridine solution.
- Heat the mixture to reflux for a specified time to allow the anhydride to react with the hydroxyl groups.

- After cooling, add water to hydrolyze the excess phthalic anhydride.
- Titrate the resulting phthalic acid with a standardized sodium hydroxide solution using phenolphthalein as an indicator.
- A blank titration without the sample is also performed. The difference in the titration volumes is used to calculate the hydroxyl value.

b) Analysis of Product Distribution (Gas Chromatography - GC): GC can be used to determine the distribution of the different ethoxymers, the amount of unreacted alcohol, and the content of by-products like PEG.

Procedure:

- Prepare a diluted solution of the ethoxylated product in a suitable solvent (e.g., dichloromethane).
- Inject the sample into a gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column.
- The different ethoxymers will be separated based on their boiling points, allowing for the quantification of each component.

c) Analysis by Liquid Chromatography-Mass Spectrometry (LC-MS): For a more detailed characterization of the ethoxylate distribution, LC-MS is a powerful technique.

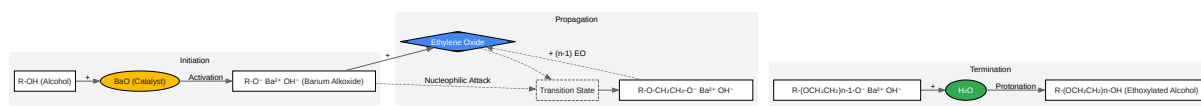
Procedure:

- Dissolve the sample in a suitable solvent mixture (e.g., water/acetonitrile).
- Inject the sample into a liquid chromatograph coupled to a mass spectrometer.
- The components are separated by the LC column, and the mass spectrometer provides mass information for each eluting peak, allowing for the identification and quantification of each ethoxymer.

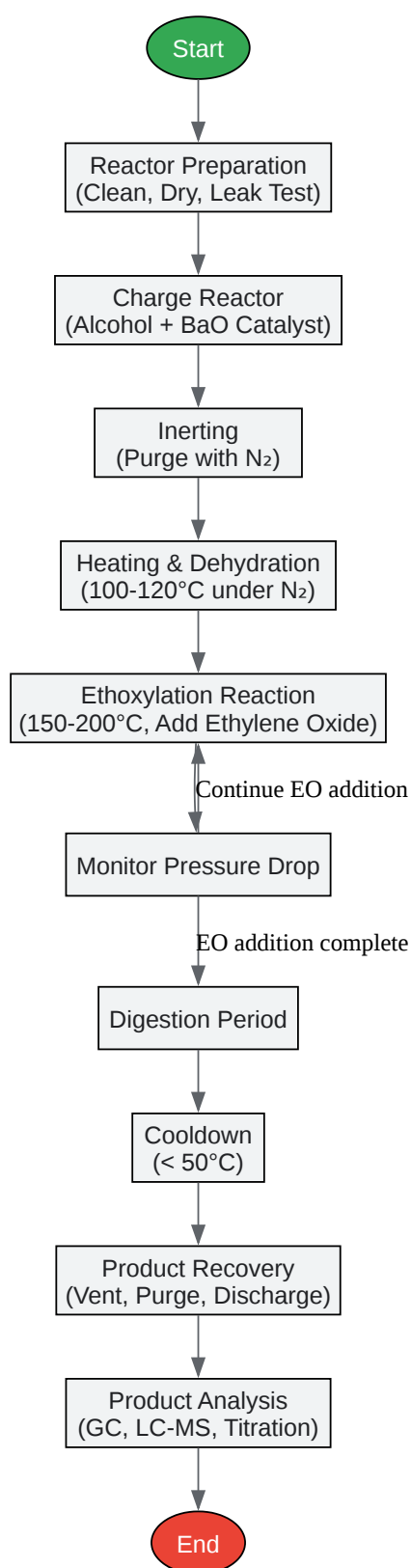
## Visualizations

## Base-Catalyzed Ethoxylation Mechanism

The following diagram illustrates the generally accepted mechanism for the base-catalyzed ethoxylation of an alcohol. The **barium monoxide** catalyst acts as a base to activate the alcohol.







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